

Application Notes and Protocols: Antisolvent-Assisted Crystallization of Cesium Bismuth Iodide

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Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: *12262-07-6*

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These application notes provide a detailed overview and experimental protocols for the antisolvent-assisted crystallization of cesium **bismuth iodide** (Cs-Bi-I) thin films. This technique is crucial for controlling the morphology, crystallinity, and optoelectronic properties of these lead-free perovskite materials, which are of significant interest for applications in photovoltaics and other optoelectronic devices.

Introduction

Cesium **bismuth iodide** (e.g., $\text{Cs}_3\text{Bi}_2\text{I}_9$, $\text{CsBi}_3\text{I}_{10}$) is a promising non-toxic alternative to lead-based perovskites. However, the fabrication of high-quality, uniform thin films of these materials can be challenging. Antisolvent-assisted crystallization is a widely used one-step solution processing technique that induces rapid nucleation and growth of the perovskite film, leading to improved surface coverage and device performance. This document outlines the key parameters, protocols, and expected outcomes of this fabrication method.

Data Presentation

The following tables summarize the quantitative data extracted from various studies on the antisolvent-assisted crystallization of cesium **bismuth iodide** thin films.

Table 1: Precursor Solution Compositions and Solvents

Precursor Molar Ratio (CsI:BiI ₃)	Solvent System (v/v)	Precursor Concentration	Reference
1.5:1	DMF	Not Specified	[1][2]
1:1.5	DMF:DMSO (9:1)	1 M	[3][4]
1:1.5	DMF	1 M	[4]
1:3	DMF	1 M	[4]

Table 2: Comparison of Antisolvents and Their Effects on Film Properties

Antisolute	Molar Ratio (CsI:BiI ₃)	Change in Grain Size	Bandgap (eV)	Charge Carrier Lifetime (ns)	Power Conversion Efficiency (PCE) (%)	Reference
Toluene	1:1.5	Increased from 323.26 nm to 444.3 nm	1.80	Increased from 0.94 ns to 1.89 ns	Increased from 0.23% to 0.33%	[3]
Toluene	Not Specified	-	-	-	0.046	[3]
Chlorobenzene	Not Specified	Decrease in grain size	-	-	0.04	[3]
Isopropanol	Not Specified	-	-	-	0.02	[3]
Isopropanol	Not Specified	Extremely flat and homogeneous film	-	-	21-fold increase compared to CB	[5][6]
Chlorobenzene	Not Specified	-	-	-	0.63 (for CsBi ₃ I ₁₀)	[3]

Experimental Protocols

This section provides a generalized, step-by-step protocol for the antisolvent-assisted crystallization of cesium **bismuth iodide** thin films based on common practices in the literature.

Materials and Reagents

- Cesium Iodide (CsI)
- Bismuth Iodide** (BiI₃)

- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Antisolvent (e.g., Toluene, Chlorobenzene, Isopropanol)
- Substrates (e.g., FTO glass)
- Materials for electron and hole transport layers (as required for device fabrication)

Precursor Solution Preparation

- Molar Ratio Selection: Choose the desired molar ratio of CsI to BiI_3 (e.g., 1.5:1 or 1:1.5).
- Solvent Preparation: Prepare the solvent system. A common system is a mixture of DMF and DMSO, often in a 9:1 volume ratio.[\[3\]](#)[\[4\]](#)
- Dissolution: Dissolve the CsI and BiI_3 powders in the prepared solvent to the desired concentration (e.g., 1 M).[\[4\]](#)
- Heating and Stirring: Stir the solution on a hotplate at approximately 70°C for at least 30 minutes to ensure complete dissolution.[\[3\]](#)[\[4\]](#)

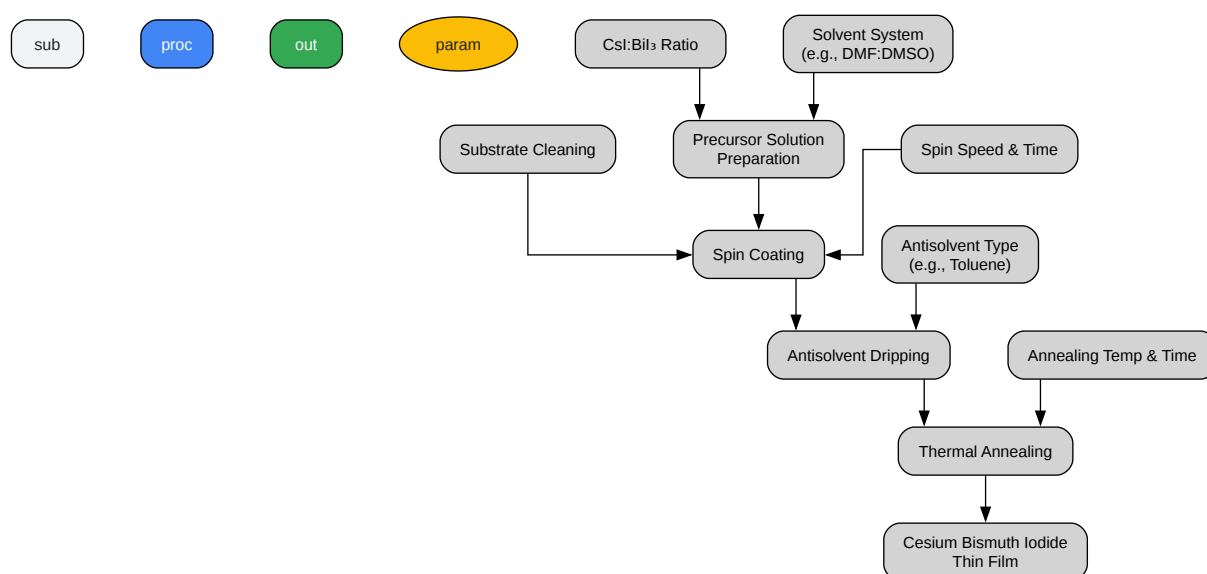
Thin Film Deposition and Crystallization

- Substrate Preparation: Clean the substrates thoroughly. This typically involves sequential ultrasonication in detergent, deionized water, and ethanol, followed by a UV-Ozone treatment.
- Spin Coating:
 - Preheat the substrate if required by the specific protocol.
 - Transfer the substrate to a spin coater.
 - Dispense the hot (around 70°C) perovskite precursor solution onto the substrate.[\[3\]](#)
 - Spin coat at a speed of approximately 3000-4000 rpm for 30 seconds.[\[3\]](#)[\[4\]](#)

- Antisolvent Dripping:
 - During the last 10-15 seconds of the spin coating process, rapidly drip a controlled volume (e.g., 200 μ L) of the chosen antisolvent onto the center of the spinning substrate.[\[3\]](#)
- Annealing:
 - Immediately transfer the substrate to a hotplate.
 - A two-step annealing process is common: a low-temperature step (e.g., 70°C) for a few minutes, followed by a high-temperature step (e.g., 140°C) for 30 minutes.[\[3\]](#)

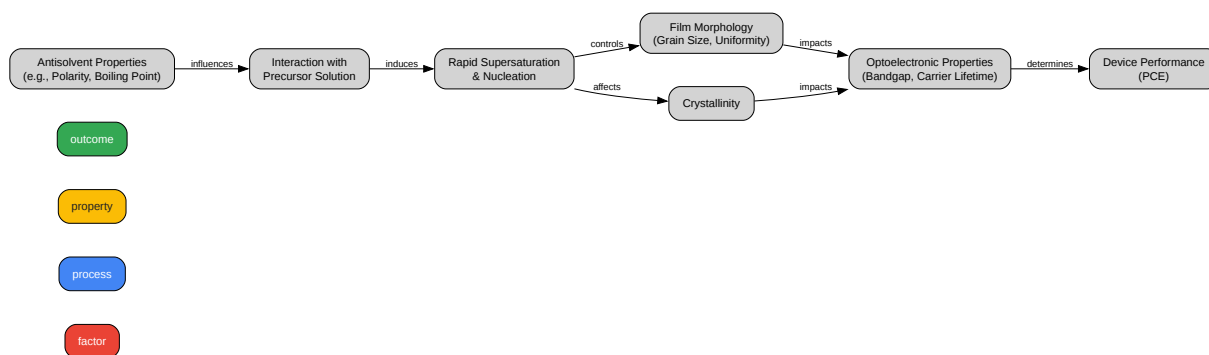
Visualizations

The following diagrams illustrate the experimental workflow and the logical relationships in the antisolvent-assisted crystallization process.



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Figure 1: Experimental workflow for antisolvent-assisted crystallization.



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Figure 2: Logical relationship of antisolvent properties to film characteristics.

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